

Reactivity and electronic effects of 2-Chloro-6-fluoroanisole

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Compound of Interest

Compound Name: 2-Chloro-6-fluoroanisole

CAS No.: 53145-38-3

Cat. No.: B1586750

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An In-depth Technical Guide to the Reactivity and Electronic Effects of **2-Chloro-6-fluoroanisole**

Abstract

2-Chloro-6-fluoroanisole (CFA), with CAS Number 53145-38-3, is a halogenated aromatic compound of significant interest in modern organic synthesis.^{[1][2][3][4]} Its unique substitution pattern—featuring a methoxy group flanked by chloro and fluoro substituents—creates a complex electronic environment that dictates its reactivity. This guide provides a detailed analysis of the electronic effects at play within the molecule, explores its reactivity in key synthetic transformations such as directed ortho-metalation and palladium-catalyzed cross-coupling reactions, and discusses its applications as a versatile intermediate in the pharmaceutical and agrochemical industries.^{[4][5]} This document is intended for researchers, chemists, and drug development professionals seeking to leverage the synthetic potential of this valuable building block.

Molecular Structure and Physicochemical Properties

2-Chloro-6-fluoroanisole is a substituted anisole with the molecular formula C_7H_6ClFO and a molecular weight of 160.57 g/mol .^{[2][3]} It is typically a colorless to yellowish liquid.^[1] The strategic placement of three distinct functional groups on the benzene ring provides multiple reactive handles and a nuanced electronic landscape for synthetic manipulation.

- IUPAC Name: 1-chloro-3-fluoro-2-methoxybenzene^[2]
- CAS Number: 53145-38-3^[2]
- Molecular Formula: C_7H_6ClFO ^{[1][2][3]}
- SMILES: COC1=C(C=CC=C1Cl)F^[6]

Analysis of Substituent Electronic Effects

The reactivity of **2-chloro-6-fluoroanisole** is governed by the interplay of inductive and resonance (mesomeric) effects of its three substituents. Understanding these competing influences is critical for predicting regioselectivity and reaction outcomes.

Individual Substituent Effects

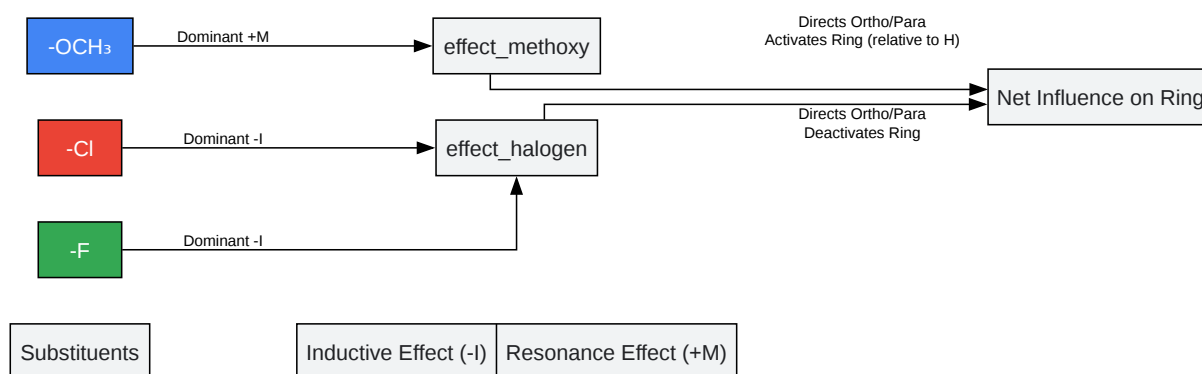
- Methoxy Group ($-OCH_3$): The oxygen atom is highly electronegative, exerting an electron-withdrawing inductive effect ($-I$). However, this is significantly outweighed by its strong electron-donating resonance effect ($+M$ or $+R$), where the oxygen's lone pairs delocalize into the aromatic π -system.^{[7][8]} This resonance donation increases electron density primarily at the ortho and para positions, making the methoxy group a powerful activating and ortho, para-directing group in electrophilic aromatic substitution.^[7]
- Chloro ($-Cl$) and Fluoro ($-F$) Groups: As halogens, both chlorine and fluorine are strongly electronegative and exert a powerful electron-withdrawing inductive effect ($-I$).^{[9][10][11]} This effect deactivates the aromatic ring towards electrophilic attack compared to unsubstituted benzene.^{[9][12]} Concurrently, they possess lone pairs that can be donated to the ring via resonance ($+M$), which directs electrophilic attack to the ortho and para positions.^{[9][12]} For

halogens, the inductive effect generally dominates, leading to overall deactivation, but the resonance effect controls the regioselectivity.^[11]

Cumulative Effect on the Aromatic Ring

The combination of these substituents creates a unique electronic profile. The powerful +M effect of the methoxy group is the dominant directing influence. However, the strong -I effects of all three substituents result in an aromatic ring that is, on balance, electron-deficient compared to anisole itself, yet activated at specific positions for certain reaction types.

The diagram below illustrates the push-pull nature of these electronic contributions.



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Caption: Dominant electronic effects of substituents in **2-chloro-6-fluoroanisole**.

Quantitative Analysis: Hammett Constants

Hammett substituent constants (σ) quantify the electronic-donating or -withdrawing nature of substituents. While specific values for a 2,6-disubstituted anisole system are complex, the individual constants for meta and para positions provide a reliable guide.

Substituent	σ_{meta}	σ_{para}	Electronic Character Summary
-OCH ₃	+0.12	-0.27	-I effect at meta; dominant +M at para[13][14]
-Cl	+0.37	+0.23	-I effect dominates at both positions[14]
-F	+0.34	+0.06	Strong -I effect; weak +M at para[14]

This data confirms that the methoxy group is a strong resonance donor, while the halogens are primarily inductive withdrawers. This electronic tug-of-war is central to the molecule's reactivity.

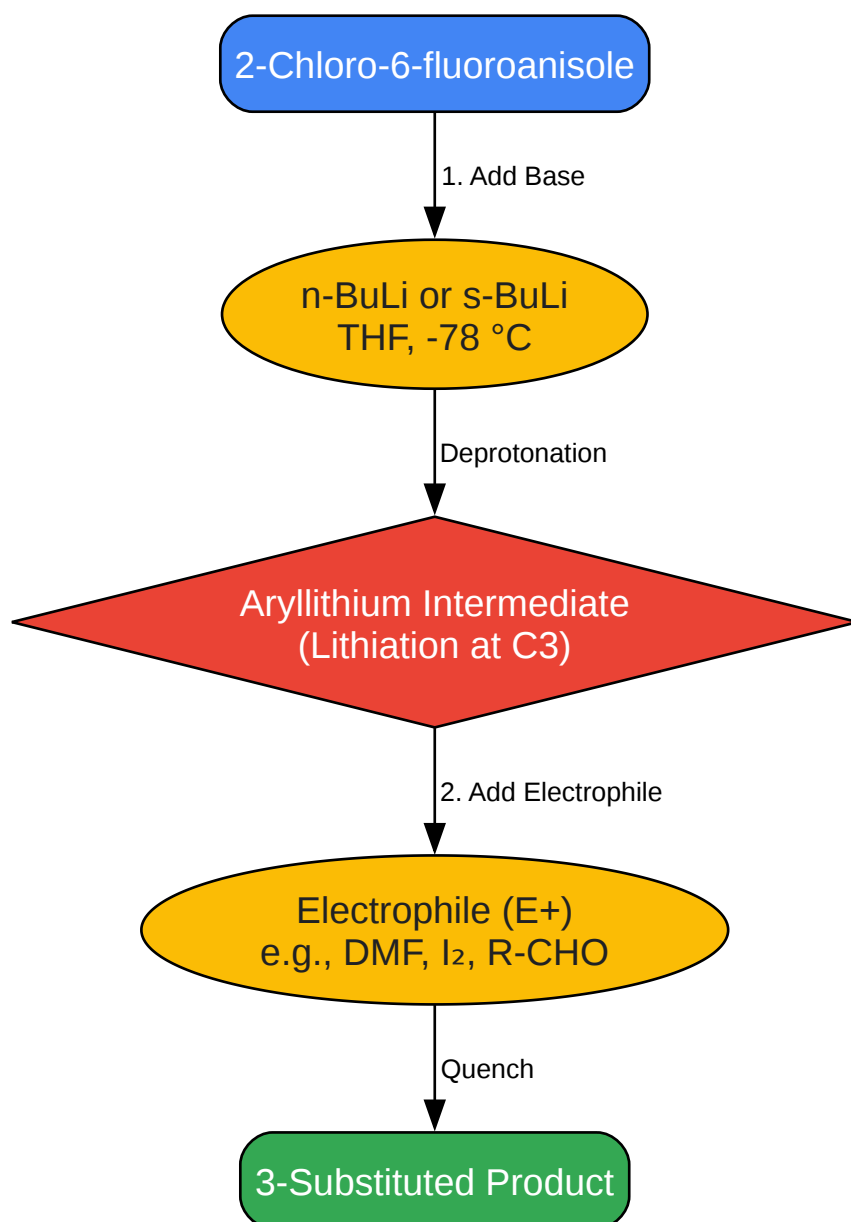
Key Reactivity and Synthetic Protocols

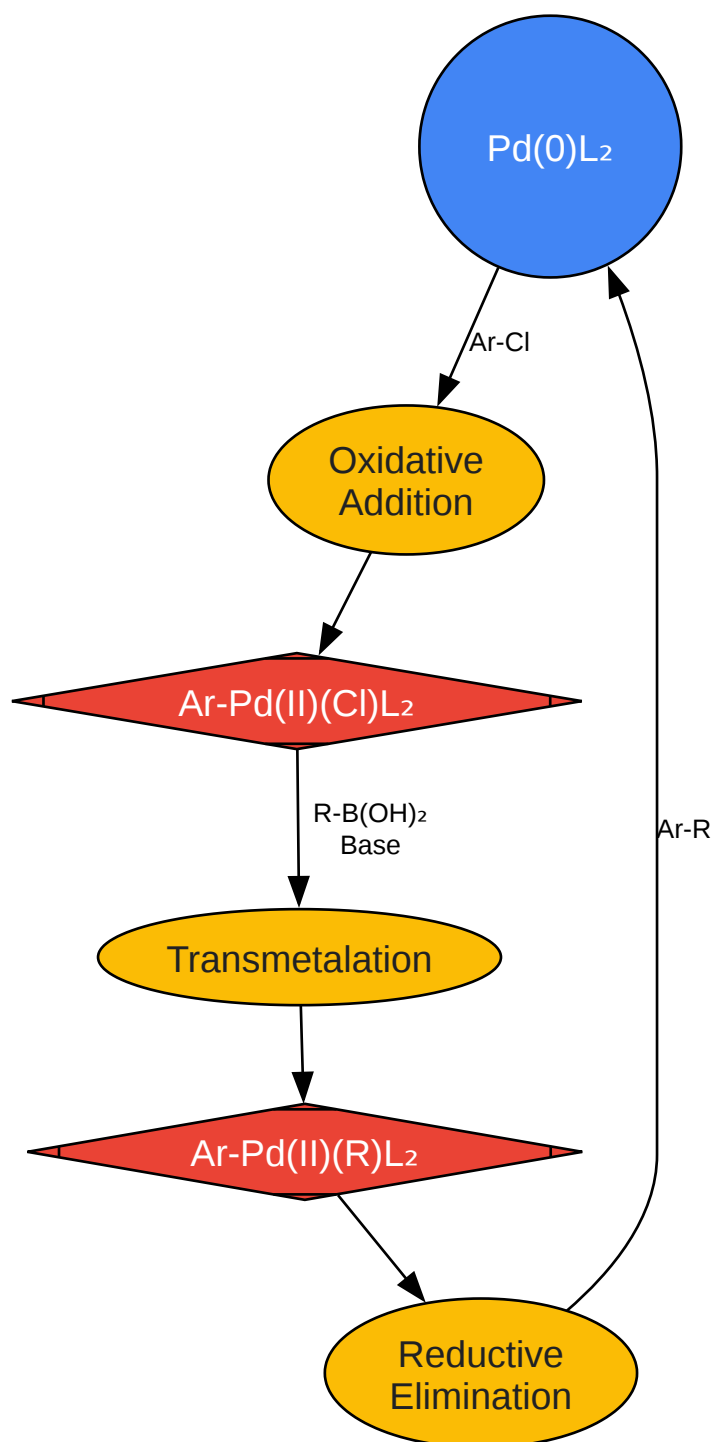
The functional groups of **2-chloro-6-fluoroanisole** provide three primary avenues for synthetic transformation: directed ortho-metalation, cross-coupling at the C-Cl bond, and nucleophilic aromatic substitution.

Directed ortho-Metalation (DoM)

The methoxy group is an excellent directed metalation group (DMG), capable of directing strong bases like organolithium reagents to deprotonate an adjacent ortho position.[15][16] This reaction proceeds through the coordination of the lithium atom to the Lewis basic oxygen of the methoxy group, which positions the alkyl base for regioselective proton abstraction.[15]

In **2-chloro-6-fluoroanisole**, the C3 position is the sole available site ortho to the methoxy DMG. This allows for highly regioselective functionalization. The resulting aryllithium intermediate can be trapped with a wide range of electrophiles.





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